

An In-depth Technical Guide to the Physical Properties of Cinnamic Acid-d6

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Compound of Interest

Compound Name: *Cinnamic acid-d6*

Cat. No.: *B1602556*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of deuterated cinnamic acid (**Cinnamic acid-d6**). The information is curated for researchers, scientists, and professionals in drug development who utilize isotopically labeled compounds. This document presents quantitative data in structured tables, details relevant experimental methodologies, and includes visualizations of key biochemical and experimental workflows.

Core Physical Properties

Cinnamic acid-d6, a deuterated analog of cinnamic acid, is primarily used as an internal standard in analytical chemistry and in pharmacokinetic studies to investigate the metabolic fate of cinnamic acid and related compounds. Its physical properties are crucial for its handling, formulation, and application in these experimental contexts.

Quantitative Data Summary

The physical properties of trans-**Cinnamic acid-d6** are summarized in the tables below. It is important to note that properties can vary slightly between different deuterated isomers and batches.

Table 1: General Physical Properties of trans-**Cinnamic acid-d6**

Property	Value	Source
Molecular Formula	C ₉ H ₂ D ₆ O ₂	[1]
Molecular Weight	154.20 g/mol	[1]
Appearance	White crystalline solid	[2]
Melting Point	132-135 °C	
Boiling Point	300 °C	
CAS Number	91453-04-2	[1]

Table 2: Solubility Data

Solvent	Solubility	Notes	Source
Dimethyl Sulfoxide (DMSO)	250 mg/mL (1621.27 mM)	Ultrasonic assistance may be required.	[1] [3]
Water	Slightly soluble	Non-deuterated form is slightly soluble.	[2]
Ethanol	Soluble	Non-deuterated form is soluble.	
Methanol	Soluble	Non-deuterated form is soluble.	
Benzene	Easily soluble	Non-deuterated form is easily soluble.	
Ether	Easily soluble	Non-deuterated form is easily soluble.	
Acetone	Easily soluble	Non-deuterated form is easily soluble.	
Chloroform	Soluble	Non-deuterated form is soluble.	
Petroleum Ether	Soluble	Non-deuterated form is soluble.	
Carbon Disulfide	Easily soluble	Non-deuterated form is easily soluble.	

Experimental Protocols

The following are detailed methodologies for determining the key physical properties of solid organic compounds like **Cinnamic acid-d6**.

Melting Point Determination

Objective: To determine the temperature range over which the solid **Cinnamic acid-d6** transitions to a liquid.

Methodology:

- Sample Preparation: A small amount of dry, powdered **Cinnamic acid-d6** is packed into a capillary tube to a height of 2-3 mm.
- Apparatus: A calibrated melting point apparatus is used.
- Procedure:
 - The capillary tube is placed in the heating block of the apparatus.
 - The sample is heated at a rapid rate initially to approach the expected melting point.
 - The heating rate is then reduced to 1-2 °C per minute.
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.

Boiling Point Determination

Objective: To determine the temperature at which the vapor pressure of liquid **Cinnamic acid-d6** equals the atmospheric pressure.

Methodology:

- Sample Preparation: A small amount of **Cinnamic acid-d6** is placed in a small test tube or a distillation flask.
- Apparatus: A Thiele tube or a micro-boiling point apparatus is used, equipped with a thermometer.
- Procedure (Thiele Tube Method):
 - A capillary tube, sealed at one end, is placed open-end down into the sample test tube.

- The test tube is attached to a thermometer and immersed in the Thiele tube containing a high-boiling point oil.
- The Thiele tube is gently heated, and a stream of bubbles will emerge from the capillary tube.
- Heating is stopped, and the oil is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Solubility Determination

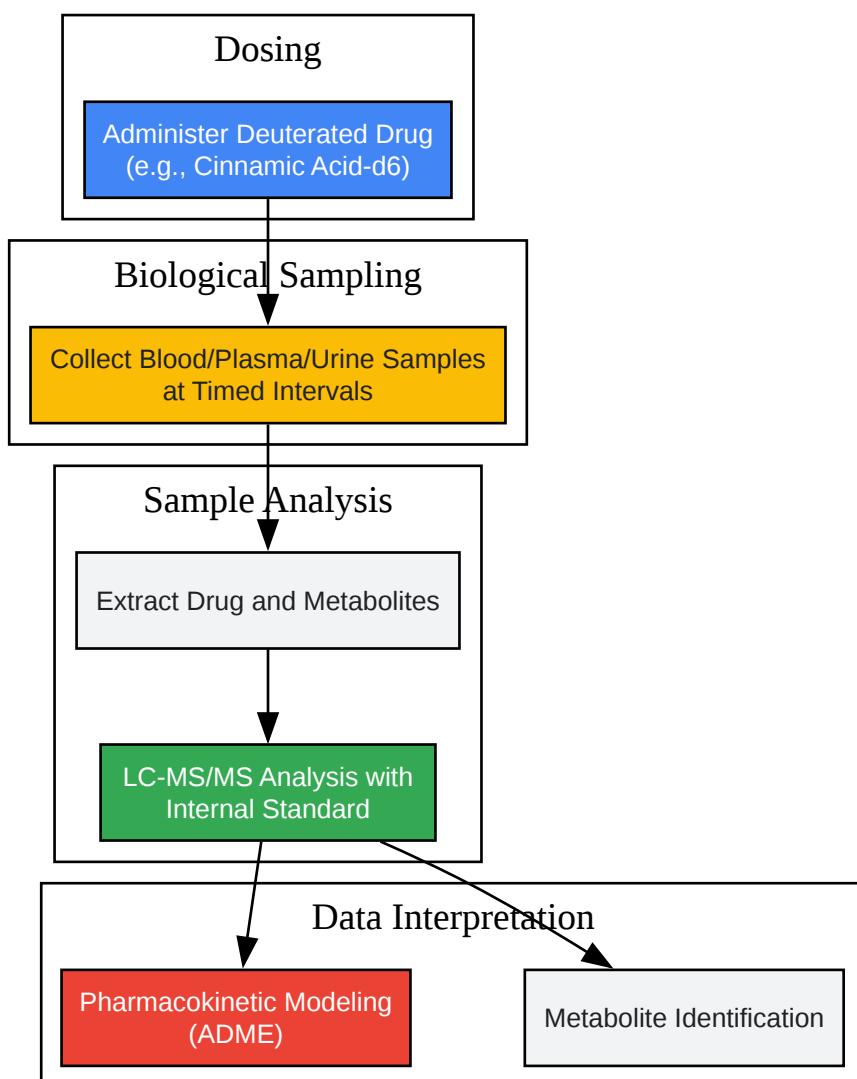
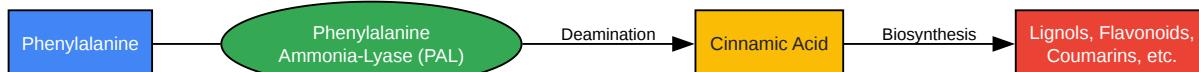
Objective: To determine the solubility of **Cinnamic acid-d6** in various solvents.

Methodology:

- Sample Preparation: A known mass of **Cinnamic acid-d6** is weighed.
- Procedure:
 - A small, accurately measured volume of the desired solvent is added to a test tube containing the weighed **Cinnamic acid-d6**.
 - The mixture is agitated at a constant temperature (e.g., 25 °C).
 - If the solid dissolves completely, more **Cinnamic acid-d6** is added in known increments until saturation is reached (i.e., solid material remains undissolved).
 - If the initial amount does not dissolve, the volume of the solvent is incrementally increased until complete dissolution is observed.
 - Solubility is expressed in terms of mass per unit volume (e.g., mg/mL) or molarity. For sparingly soluble substances, spectroscopic methods can be used to determine the concentration of the dissolved solute in a saturated solution.

Visualizations

The following diagrams illustrate key pathways and workflows relevant to the application of **Cinnamic acid-d6**.



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